

Personal protective equipment for handling 2-(2-Methylphenyl)morpholine

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Compound of Interest

Compound Name: **2-(2-Methylphenyl)morpholine**

Cat. No.: **B1288431**

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Essential Safety and Handling Guide for 2-(2-Methylphenyl)morpholine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(2-Methylphenyl)morpholine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate potential hazards.

Hazard Identification and Personal Protective Equipment (PPE)

2-(2-Methylphenyl)morpholine is a chemical that requires careful handling due to its potential health hazards. The primary routes of exposure are inhalation, skin contact, and eye contact. According to safety data sheets, this compound is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation[1]. Therefore, stringent adherence to PPE protocols is mandatory.

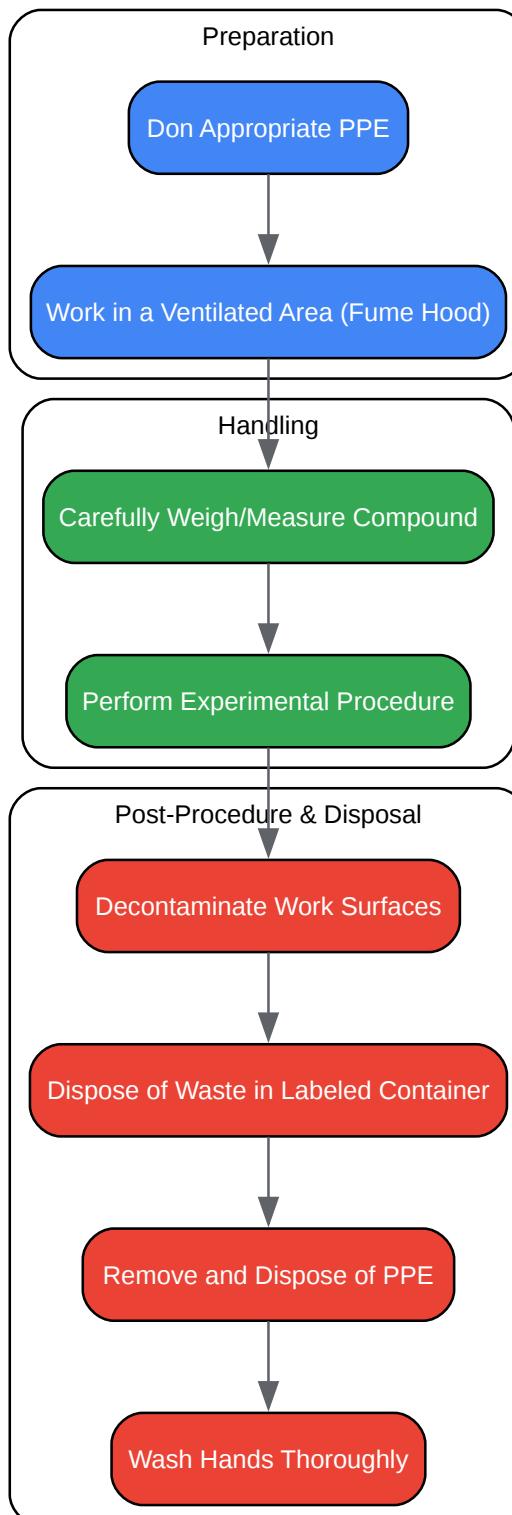
Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Chemical splash goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
Face Shield		To be worn in addition to goggles when there is a splash hazard.
Hand Protection	Gloves	Chemical-resistant, impervious gloves. Nitrile gloves are a suitable option.[3] Double gloving is recommended.[3]
Body Protection	Lab Coat/Gown	A disposable gown made of a non-permeable material is recommended.[4] It should have a closed front, long sleeves, and tight-fitting cuffs. [3]
Respiratory Protection	Respirator	Use only in a well-ventilated area.[1] If ventilation is inadequate, a NIOSH-approved respirator should be used.[5]

Safe Handling and Operational Workflow

Adherence to a strict operational workflow is crucial to minimize exposure and ensure safety. The following diagram outlines the key steps for handling **2-(2-Methylphenyl)morpholine**, from preparation to disposal.

Safe Handling Workflow for 2-(2-Methylphenyl)morpholine

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